

An In-depth Technical Guide to Pentachloropyridine (CAS 2176-62-7)

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Compound of Interest

Compound Name: Pentachloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Pentachloropyridine** (CAS 2176-62-7), a significant halogenated heterocyclic compound. It details its physicochemical properties, synthesis and purification protocols, chemical reactivity, biological activities, and safety information. The guide is intended to serve as a foundational resource for professionals in chemical synthesis, agrochemical research, and pharmaceutical development.

Physicochemical and Spectroscopic Properties

Pentachloropyridine, also known as Perchloropyridine, is a white to off-white crystalline solid. [1][2][3] Its fully chlorinated pyridine ring structure contributes to its chemical stability and its utility as a versatile synthetic intermediate. [2][4] Quantitative properties are summarized in the tables below.

Table 1: Physicochemical Properties of **Pentachloropyridine**

Property	Value	Reference(s)
CAS Number	2176-62-7	[1][5][6]
Molecular Formula	C ₅ Cl ₅ N	[2][6][7]
Molecular Weight	251.33 g/mol	[5][7][8]
Appearance	White to off-white powder, flakes, or crystals	[1][2][3]
Melting Point	123 - 127 °C	[2][5][6]
Boiling Point	280 °C	[2][6][9]
Density	1.764 g/cm ³	[10]
Water Solubility	9 mg/L	
Solubility	Very soluble in benzene, ethanol, ligroin	[3]
Log Kow (Octanol/Water)	3.53	[3][11]
Vapor Pressure	1.4 x 10 ⁻² mm Hg at 25°C	[11]

| pKa (Predicted) | -6.23 ± 0.50 [[3] |

Table 2: Spectroscopic Data for **Pentachloropyridine**

Spectrum Type	Data Reference	Source(s)
Infrared (IR)	Aldrich Library of Infrared Spectra: 3:1317G	[3]
Ultraviolet (UV)	Organic Electronic Spectral Data: 7-29	[3]
Mass Spectrometry (MS)	NIST/EPA/MSDC Mass Spectral Database: 12115	[3][12]

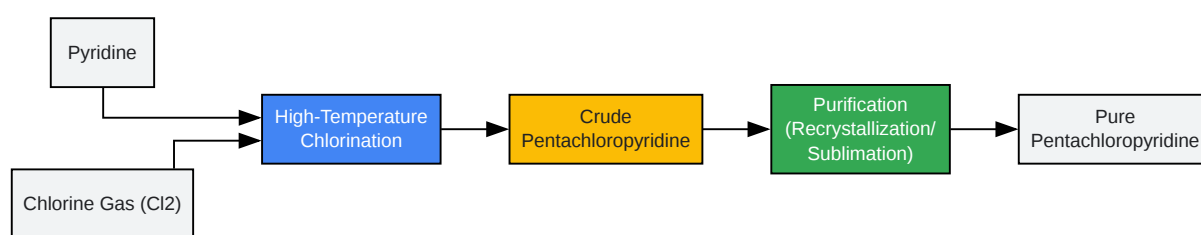
| ¹³C Nuclear Magnetic Resonance (NMR) | Data available in CDCl₃ [[3] |

Synthesis and Purification

Pentachloropyridine is primarily synthesized through the direct, high-temperature chlorination of pyridine.[13][14][15] The crude product can then be purified using standard laboratory techniques.

This protocol describes a representative method for the synthesis of **Pentachloropyridine**.

- **Reaction Setup:** A high-temperature, corrosion-resistant reactor is charged with pyridine.
- **Chlorination:** Gaseous chlorine (Cl_2) is introduced into the reactor containing pyridine at an elevated temperature. The reaction is highly exothermic and requires careful temperature control.
- **Reaction Conditions:** The reaction proceeds via a direct electrophilic substitution mechanism. Multiple chlorination events occur on the pyridine ring until it is perchlorinated.
- **Work-up:** Upon completion, the reaction mixture is cooled. The crude **Pentachloropyridine**, which solidifies upon cooling, is isolated from the reaction byproducts.
- **Isolation:** The crude solid is collected, typically through filtration, and washed to remove residual acids and starting materials.



Workflow for Pentachloropyridine Synthesis

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Synthesis and Purification Workflow for **Pentachloropyridine**.

This protocol provides methods for purifying the crude product obtained from synthesis.[15]

Method A: Recrystallization

- Dissolve the crude **Pentachloropyridine** solid in a minimum amount of hot ethanol (EtOH) or an aqueous ethanol mixture.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to promote crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent and dry under vacuum.

Method B: Sublimation

- Place the crude **Pentachloropyridine** in a sublimation apparatus.
- Heat the apparatus to 150°C under a vacuum of approximately 3 mm Hg.
- The purified **Pentachloropyridine** will sublime and deposit as crystals on the cold finger of the apparatus.
- Carefully collect the purified crystals.

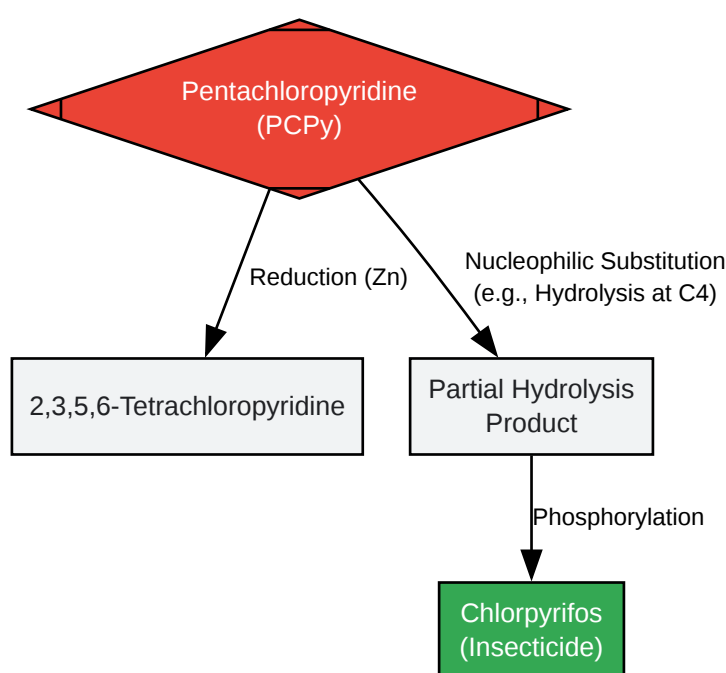
Chemical Reactivity and Applications

Pentachloropyridine is a valuable building block in organic synthesis, primarily due to the reactivity of its chlorine substituents towards nucleophilic substitution.^[16] The 4-position is the most reactive site on the ring.^{[14][15]}

Key Applications:

- **Agrochemical Intermediate:** It is a critical precursor in the manufacturing of pesticides, herbicides, and fungicides.^{[2][9][11]} Notable examples include:
 - **Chlorpyrifos:** An insecticide produced via partial hydrolysis of **Pentachloropyridine** followed by phosphorylation.^{[10][14][15]}

- Dichloropyridine acid: A plant growth hormone and herbicide synthesized from **Pentachloropyridine**.[\[10\]](#)[\[17\]](#)
- Pharmaceutical Synthesis: The compound is used as an intermediate in the synthesis of various pharmaceutical agents, including those for cardiovascular and cerebrovascular conditions.[\[2\]](#)[\[17\]](#)
- Material Science: It is utilized in the synthesis of advanced polymers and coatings that require high thermal stability.[\[2\]](#)[\[9\]](#)



Key Chemical Reactions of Pentachloropyridine

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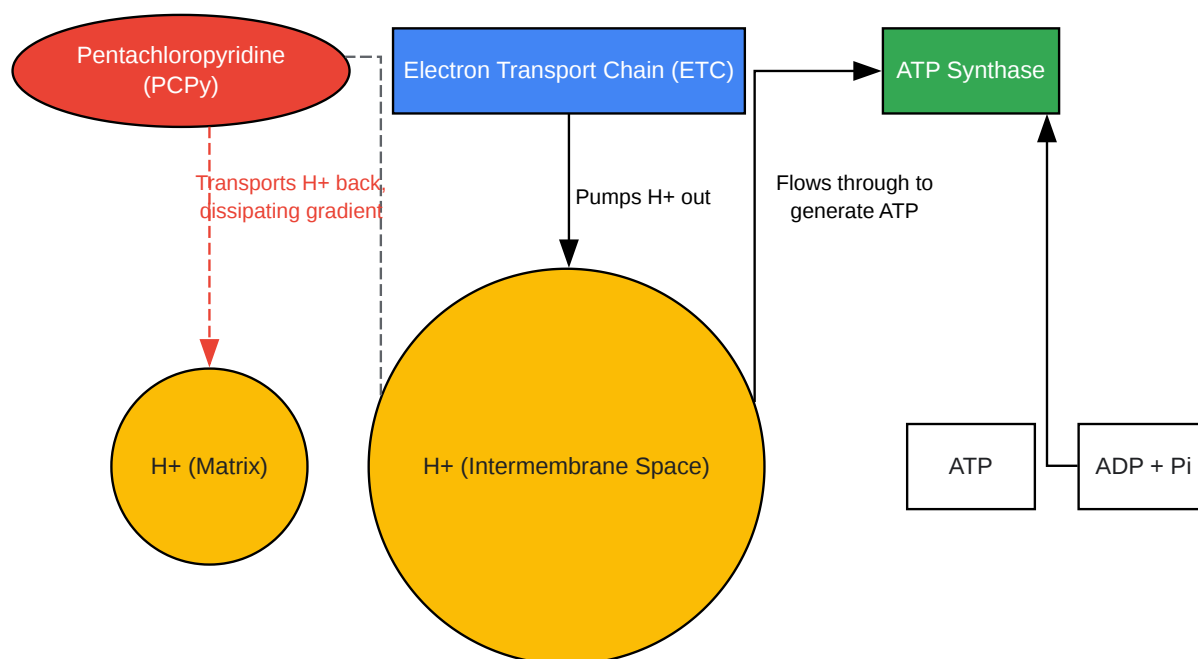
Key Reaction Pathways of **Pentachloropyridine** (PCPy).

Biological Activity and Mechanism of Action

Pentachloropyridine exhibits a range of biological activities, which are the basis for its use in various sectors.

- Pesticidal Activity: Its mechanism of action in pests involves the disruption of the nervous system or key metabolic processes, leading to organism death.[\[3\]](#)

- **Antineoplastic Properties:** Research has indicated that **Pentachloropyridine** possesses antineoplastic and antiapoptotic properties, making it a subject of interest in cancer research. [7][14][15]
- **Uncoupler of Oxidative Phosphorylation:** A key mechanism of its toxicity involves acting as an uncoupler of oxidative phosphorylation in mitochondria.[18] It disrupts the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis. This leads to a decrease in cellular energy production and can induce cell death.



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PCPy disrupts the proton gradient in mitochondria.

Safety and Toxicology

Pentachloropyridine is a hazardous substance and must be handled with appropriate safety precautions. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation and sensitization.[1][5][11]

Table 3: Toxicological Data and Hazard Classifications

Parameter	Value / Classification	Reference(s)
GHS Signal Word	Warning	[1] [8]
GHS Hazard Statements	H302: Harmful if swallowed	[5] [19]
	H315: Causes skin irritation	[1] [11]
	H317: May cause an allergic skin reaction	[11]
	H319: Causes serious eye irritation	[1] [11]
	H334: May cause allergy or asthma symptoms	[11]
	H410: Very toxic to aquatic life with long lasting effects	[5] [19]
LD ₅₀ (Oral, Rat)	435 mg/kg	[5] [8]
LD ₅₀ (Intraperitoneal, Mouse)	235 mg/kg	[3] [15]
Environmental Fate	High potential for bioconcentration in aquatic organisms (BCF=105). Expected to have low mobility in soil.	[11]

| Decomposition Products | When heated, emits very toxic fumes of hydrogen chloride (HCl) and nitrogen oxides (NOx). [\[3\]](#)[\[11\]](#) |

Handling Recommendations:

- Use in a well-ventilated area.[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection.[\[11\]](#)
- Avoid breathing dust and contact with skin and eyes.[\[11\]](#)

- Do not eat, drink, or smoke when using this product.[5][11]
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[1][3]

This guide synthesizes the available technical data for **Pentachloropyridine** to support its safe and effective use in research and development. Its versatile chemistry, coupled with its significant biological activity, ensures its continued importance as a chemical intermediate. However, its hazardous nature necessitates strict adherence to safety protocols during handling and disposal.

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